

# Physical and chemical properties of 12-Hydroxysapriparaquinone

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## Compound of Interest

Compound Name: 12-Hydroxysapriparaquinone

Cat. No.: B152236

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## 12-Hydroxysapriparaquinone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**12-Hydroxysapriparaquinone** is a naturally occurring abietane diterpenoid isolated from the roots of *Salvia prionitis* Hance. This document provides a detailed overview of its physical and chemical properties, compiled from available scientific literature. It includes key identification data, spectral information, and known biological activities. Furthermore, this guide presents detailed experimental protocols for the isolation and biological evaluation of this compound, aiming to facilitate further research and drug development efforts.

### Chemical and Physical Properties

**12-Hydroxysapriparaquinone** is a yellow, crystalline substance. While a specific experimental melting point has not been widely reported, its physical and chemical characteristics have been determined through various spectroscopic and computational methods.

### Identification and Structural Data

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>24</sub> O <sub>3</sub>	PubChem[1]
Molecular Weight	312.4 g/mol	PubChem[1]
IUPAC Name	4-hydroxy-7-methyl-8-(4-methylpent-3-enyl)-3-propan-2-ynaphthalene-1,2-dione	PubChem[1]
CAS Number	142763-37-9	PubChem[1]
Appearance	Yellow Crystalline Solid	Deduced from related compounds
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces[2]

## Spectral Data

The structural elucidation of **12-Hydroxysapriparaquinone** was achieved through a combination of spectroscopic techniques.

Technique	Data
<sup>1</sup> H NMR	Specific peak assignments are not readily available in public databases. Detailed analysis would be found in the primary literature describing its isolation.
<sup>13</sup> C NMR	Specific peak assignments are not readily available in public databases. Detailed analysis would be found in the primary literature describing its isolation.
Infrared (IR)	Characteristic absorptions are expected for hydroxyl (-OH), carbonyl (C=O), and aromatic (C=C) functional groups.
Mass Spectrometry (MS)	Exact Mass: 312.17254462 Da

## Experimental Protocols

### Isolation of 12-Hydroxysapriparaquinone from *Salvia prionitis*

The following protocol is a generalized procedure based on methods for isolating diterpenoids from *Salvia* species.

Objective: To isolate **12-Hydroxysapriparaquinone** from the dried roots of *Salvia prionitis*.

Materials:

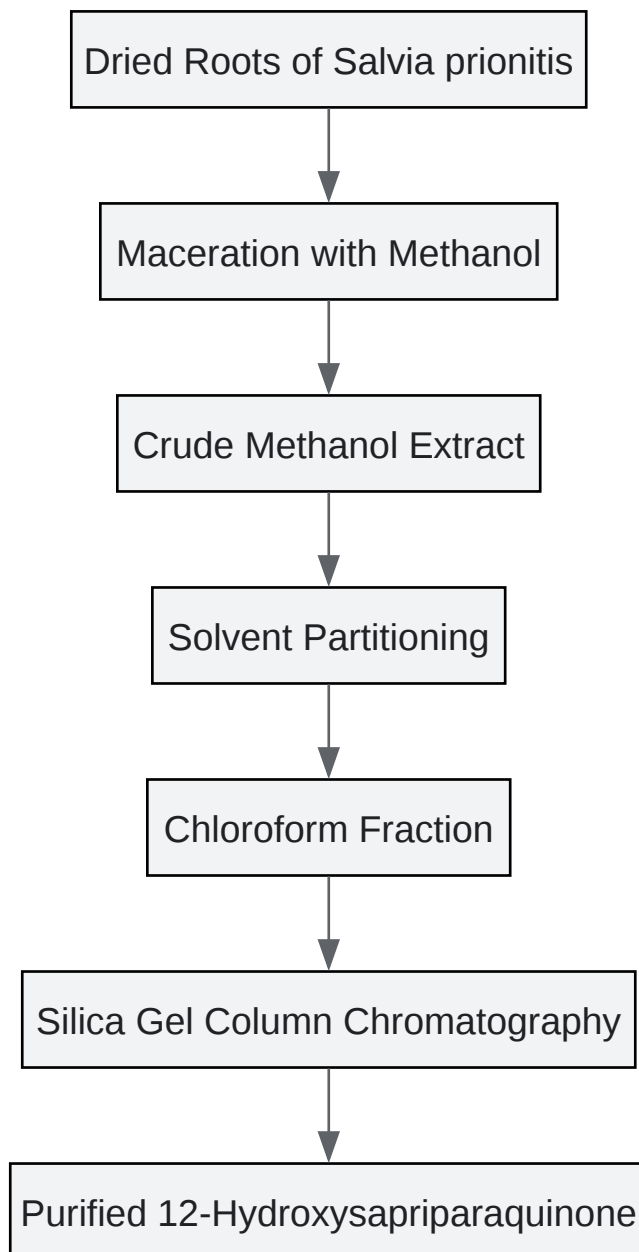
- Dried and powdered roots of *Salvia prionitis*
- Methanol (reagent grade)
- Chloroform (reagent grade)
- Ethyl acetate (reagent grade)
- Hexane (reagent grade)
- Silica gel (for column chromatography)
- Thin-layer chromatography (TLC) plates (silica gel)
- Rotary evaporator
- Chromatography columns

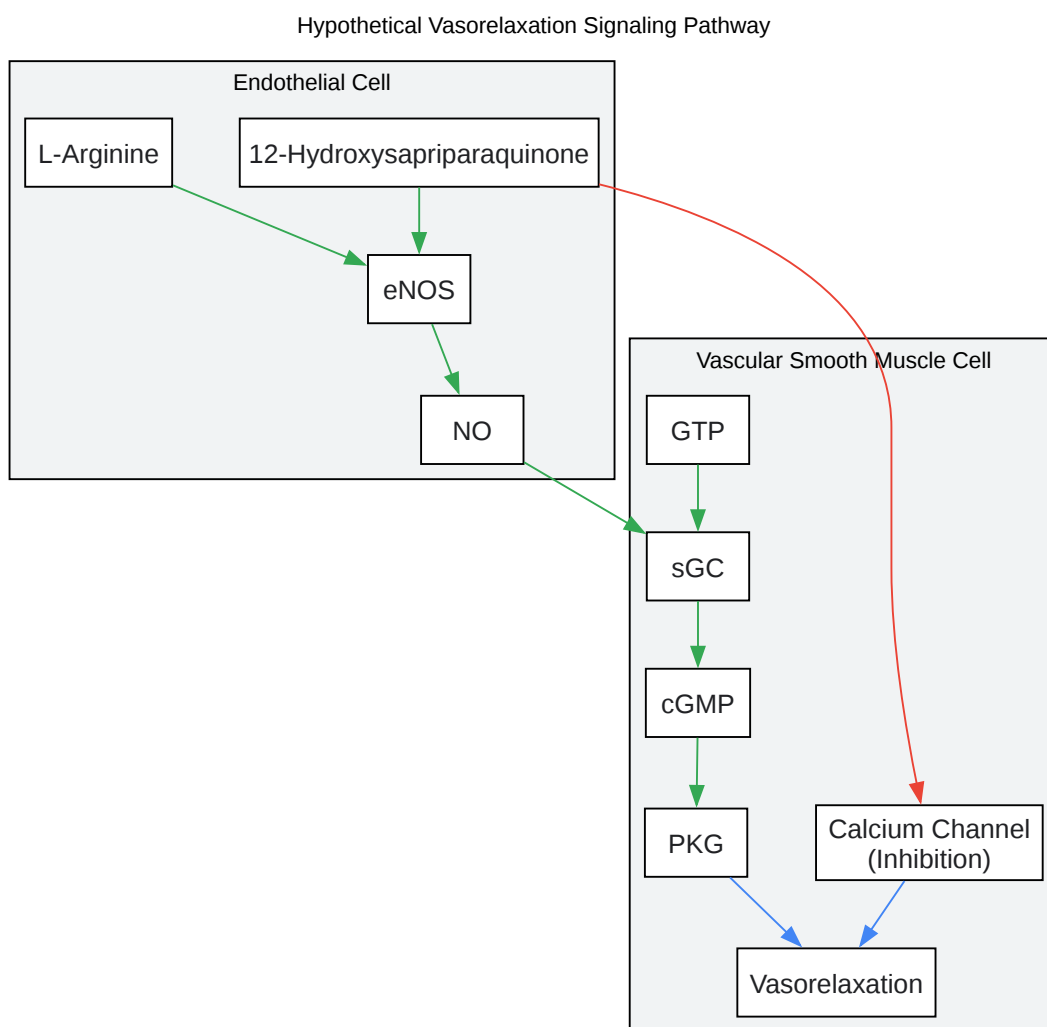
Procedure:

- Extraction:
  1. Macerate the powdered roots of *Salvia prionitis* with methanol at room temperature for 72 hours.
  2. Filter the extract and concentrate it under reduced pressure using a rotary evaporator to yield a crude methanol extract.

- Solvent Partitioning:
  1. Suspend the crude methanol extract in water and sequentially partition with hexane, chloroform, and ethyl acetate.
  2. Monitor the separation of compounds in each fraction using TLC.
- Column Chromatography:
  1. Subject the chloroform fraction, which is expected to contain the diterpenoids, to silica gel column chromatography.
  2. Elute the column with a gradient of hexane and ethyl acetate.
  3. Collect fractions and monitor by TLC. Fractions containing a compound with a similar polarity to known abietane diterpenoids should be combined.
- Purification:
  1. Further purify the combined fractions using repeated column chromatography or preparative TLC until a pure compound is obtained.
  2. Characterize the purified compound using  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and MS to confirm its identity as **12-Hydroxysapriparaquinone**.

## Workflow for Isolation of 12-Hydroxysapriparaquinone





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## References

- 1. Diterpenoids from *Salvia prionitis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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